

Safe handling and storage procedures for 2-(Trifluoromethyl)phenothiazine

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Compound of Interest

Compound Name: 2-(Trifluoromethyl)phenothiazine

Cat. No.: B042385

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An In-Depth Technical Guide to the Safe Handling and Storage of 2-(Trifluoromethyl)phenothiazine

This guide provides comprehensive safety procedures, handling protocols, and storage requirements for **2-(Trifluoromethyl)phenothiazine**, tailored for researchers, scientists, and professionals in drug development. Adherence to these guidelines is crucial for ensuring a safe laboratory environment and minimizing exposure risks.

Chemical and Physical Properties

2-(Trifluoromethyl)phenothiazine is a yellow, powdered solid that does not mix well with water^[1]. A summary of its key physical and chemical properties is presented below.

Property	Value	References
CAS Number	92-30-8	[1][2][3]
Molecular Formula	C ₁₃ H ₈ F ₃ NS	[3][4][5]
Molecular Weight	267.27 g/mol	[1][4][5]
Appearance	Yellow powder/solid	[1][3]
Melting Point	187 - 192 °C (368.6 - 377.6 °F)	[1]
Boiling Point	Not available	[1]
Vapor Pressure	Negligible	[1]
Solubility	Does not mix well with water	[1]
Autoignition Temp.	Not available	[1][2]
Flash Point	Not available	[2]

Hazard Identification and Toxicology

This chemical is considered a hazardous substance according to the OSHA Hazard Communication Standard (29 CFR 1910.1200)[1][2]. The primary hazards include acute oral toxicity and the potential to form combustible dust concentrations in the air[2][3].

Key Health Hazards:

- Harmful if swallowed: Accidental ingestion may be harmful[1]. Animal experiments suggest that ingestion of less than 150 grams could be fatal or cause serious health damage[1].
- Systemic Effects: Large oral doses may lead to liver damage, anemia, abdominal cramps, and rapid heart rate[1]. Skin absorption, particularly through cuts or irritated skin, may also produce systemic harmful effects[1].
- Inhalation: Inhalation of dust can be harmful[1].
- Skin Contact: While not classified as a skin irritant, prolonged exposure may cause abrasive damage[1]. Harmful systemic effects can result from absorption through the skin[1].

- Eye Contact: Direct contact may cause temporary discomfort, tearing, or redness[1].

Toxicological Data:

Test	Result	Species	References
LD50 Oral	520 mg/kg	Mouse	[1]
LD50 Intravenous	32 mg/kg	Mouse	[1]

Safe Handling Procedures

Proper handling is essential to minimize exposure. This involves a combination of engineering controls, appropriate personal protective equipment (PPE), and strict hygiene practices.

Engineering Controls

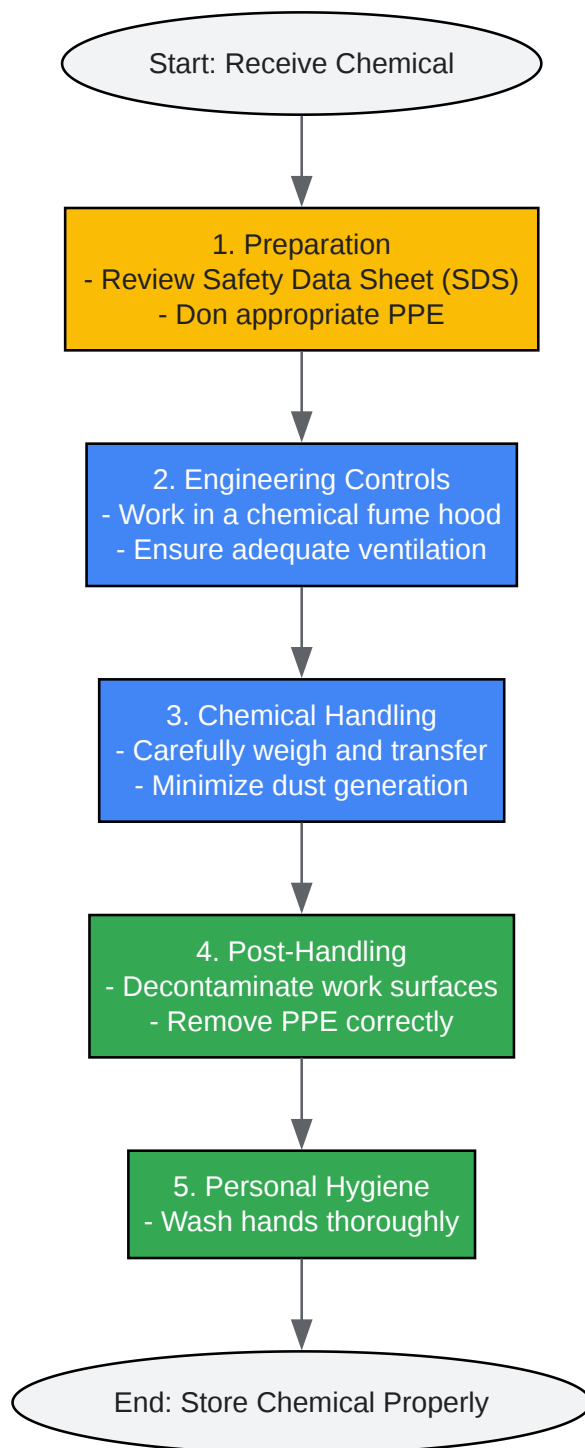
- Ventilation: Always handle this compound in a well-ventilated area to control airborne dust[3][6]. Use of a properly functioning chemical fume hood is strongly recommended, especially when weighing or transferring the powder[6].
- Process Enclosure: For larger quantities, consider using enclosed systems to minimize dust release[3].

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or safety glasses with side shields[1][2].
- Hand Protection: Use chemically resistant gloves. Suitable materials include polychloroprene, nitrile rubber, butyl rubber, or polyvinyl chloride[1]. Gloves should be inspected for degradation before use and disposed of properly after handling[1][6].
- Body Protection: Wear a lab coat or other protective clothing to prevent skin contact[1][2]. For significant exposure risks, a full protective suit may be necessary[6].
- Respiratory Protection: Under normal laboratory use with adequate ventilation, respiratory protection may not be required[3]. In situations where dust generation is unavoidable or ventilation is insufficient, use a NIOSH/MSHA-approved respirator[3][6].

Hygiene Practices

- Avoid all personal contact with the material, including inhalation of dust[1].
- Wash hands and any exposed skin thoroughly after handling[2][3][7].
- Do not eat, drink, or smoke in areas where the chemical is handled or stored[2][3][7].
- Ensure any skin damage, such as cuts or abrasions, is suitably protected before handling the material[1].



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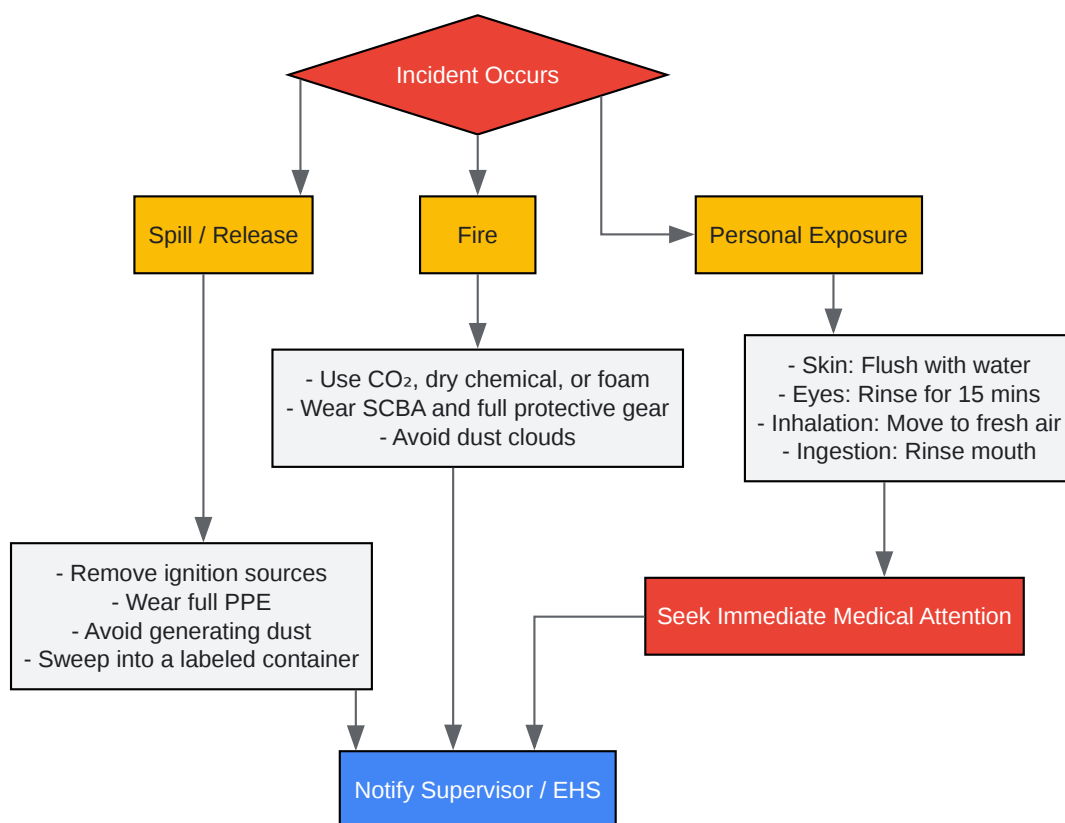
Workflow for Safe Handling of **2-(Trifluoromethyl)phenothiazine**.

Storage and Stability

- **Storage Conditions:** Store in original, tightly sealed containers in a dry, cool, and well-ventilated place[1][2][3].
- **Chemical Stability:** The product is considered stable under recommended storage conditions[1][3][6].
- **Incompatible Materials:** Avoid contact with strong oxidizing agents, such as nitrates, oxidizing acids, and chlorine bleaches, as this may result in ignition[1][2][6].
- **Hazardous Decomposition Products:** Combustion can produce hazardous gases, including carbon monoxide (CO), carbon dioxide (CO₂), nitrogen oxides (NO_x), sulfur oxides (SO_x), and gaseous hydrogen fluoride (HF)[1][2][3].

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.



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Emergency Response Flow for Incidents.

First Aid Measures

- Ingestion: If swallowed, rinse the mouth with water. Call a POISON CENTER or doctor for medical advice if you feel unwell[2][3][7].
- Inhalation: Remove the person from the contaminated area to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention[1][2][3].

- Skin Contact: Immediately remove all contaminated clothing. Flush the affected skin and hair with running water and soap, if available[1][2][3].
- Eye Contact: Immediately flush eyes with plenty of fresh, running water for at least 15 minutes, ensuring to lift the upper and lower eyelids occasionally. Seek medical attention[1][2][3].

Fire-Fighting Measures

- Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical powder, or chemical foam[1][2][3].
- Specific Hazards: The material is a combustible solid[1]. Fine dust dispersed in the air can form an explosive mixture with an ignition source[1][2][3].
- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA)[2][3][6].

Accidental Release Measures

- Minor Spills: Remove all ignition sources. Wear appropriate PPE. Use dry clean-up procedures and avoid generating dust. Sweep the material into a suitable, labeled container for disposal[1][3].
- Major Spills: Evacuate the area and alert emergency responders. Prevent the material from entering drains or waterways[1][2][6]. Contain and clean up the spill using procedures that do not create dust clouds[3][6].

Experimental Protocols

While the safety data sheets cite toxicological data, they do not provide detailed experimental methodologies. The following are generalized descriptions of protocols relevant to the data and information found.

Acute Oral Toxicity (LD₅₀) Assessment

The reported oral LD₅₀ value of 520 mg/kg in mice was likely determined using a standardized protocol, such as those outlined by the Organisation for Economic Co-operation and

Development (OECD).

- Objective: To determine the single dose of the substance that causes mortality in 50% of a test animal population (e.g., mice) when administered orally.
- Methodology (General):
 - Healthy, young adult laboratory animals are selected and acclimatized.
 - The test substance is administered in graduated doses to several groups of animals. A control group receives the vehicle only.
 - Animals are observed for a set period (typically 14 days) for signs of toxicity and mortality.
 - Body weight, clinical signs, and any pathological changes are recorded.
 - The LD50 value is calculated from the mortality data at the end of the observation period using statistical methods.

Biodegradability Assessment (OECD 301D)

One study utilized the aerobic Closed Bottle test (OECD 301D) to assess the biodegradability of trifluoromethylated phenothiazine drugs[8].

- Objective: To measure the ready biodegradability of a chemical by microbial action in an aerobic, aqueous medium.
- Methodology:
 - A solution of the test substance is inoculated with a small number of microorganisms in a completely filled, sealed bottle.
 - The depletion of dissolved oxygen is measured over a 28-day period.
 - The amount of oxygen consumed is expressed as a percentage of the theoretical oxygen demand (ThOD).

- A substance is considered "readily biodegradable" if it reaches a pass level of >60% ThOD within the 28-day window. The study concluded that trifluoromethylated phenothiazines are not readily biodegradable[8].

Disposal Considerations

All waste materials must be handled in accordance with local, state, and federal regulations[1]. It is recommended to consult with a licensed professional waste disposal service to ensure compliance. Do not allow the chemical or its wash water to enter drains[1][6]. Containers should be punctured to prevent re-use before disposal at an authorized landfill[1].

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